

Technical Monograph: Physicochemical Characterization of Lead(II) Bromate Monohydrate

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Compound of Interest

Compound Name: *Lead(2+);dibromate;hydrate*

CAS No.: *10031-21-7*

Cat. No.: *B592474*

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Executive Summary

This technical guide provides a comprehensive physicochemical characterization of Lead(II) bromate monohydrate (

), a specialized inorganic oxidant. While less common than its halide counterparts (e.g., Lead(II) bromide), this compound serves as a critical reference standard in heavy metal oxidant chemistry and pyrotechnic research.

Target Audience: Analytical Chemists, drug development professionals (impurity profiling), and Materials Scientists.

Identity & Physicochemical Properties[1][2][3]

Physical Appearance

Lead(II) bromate monohydrate presents as a colorless to white crystalline solid.

- **Crystal Habit:** Typically forms small, prismatic crystals or a fine white powder when precipitated rapidly.
- **Luster:** Vitreous (glass-like) in large crystal form; dull in powder form.
- **Visual Impurities:** Yellowing of the solid indicates contamination with Lead(II) oxide () or free bromine (), usually resulting from photodegradation or thermal stress.

Organoleptic Properties (Odor)

- **At Standard Temperature and Pressure (STP):**Odorless.
 - **Mechanism:**[\[1\]](#)[\[2\]](#)[\[3\]](#) As an ionic solid with high lattice energy, it has negligible vapor pressure at room temperature, releasing no volatiles to trigger olfactory receptors.
- **Upon Thermal Decomposition (>180°C):**Pungent / Bleach-like.
 - **Mechanism:**[\[1\]](#)[\[2\]](#)[\[3\]](#) Thermal stress fractures the bromate anion, releasing oxygen and potentially trace amounts of elemental bromine () if the decomposition is uncontrolled or occurs in the presence of reducing agents.

Key Physical Constants

Property	Value	Notes
Formula		Monohydrate is the stable terrestrial form.
Molecular Weight	481.02 g/mol	Calculated based on standard atomic weights.
Density	5.53 g/cm ³	High density characteristic of lead salts.
Solubility ()	1.38 g / 100 mL (20°C)	Sparingly soluble; increases significantly with temperature.
Decomposition Temp.	~180°C	Dehydrates and decomposes; explosive risk if mixed with organics.
CAS Number	10031-21-7	Specific to the monohydrate form. [4]

Synthesis & Purification Protocol

Context: The synthesis relies on a metathesis (double displacement) reaction. Because Lead(II) bromate is sparingly soluble compared to the reactants, it precipitates from the solution.

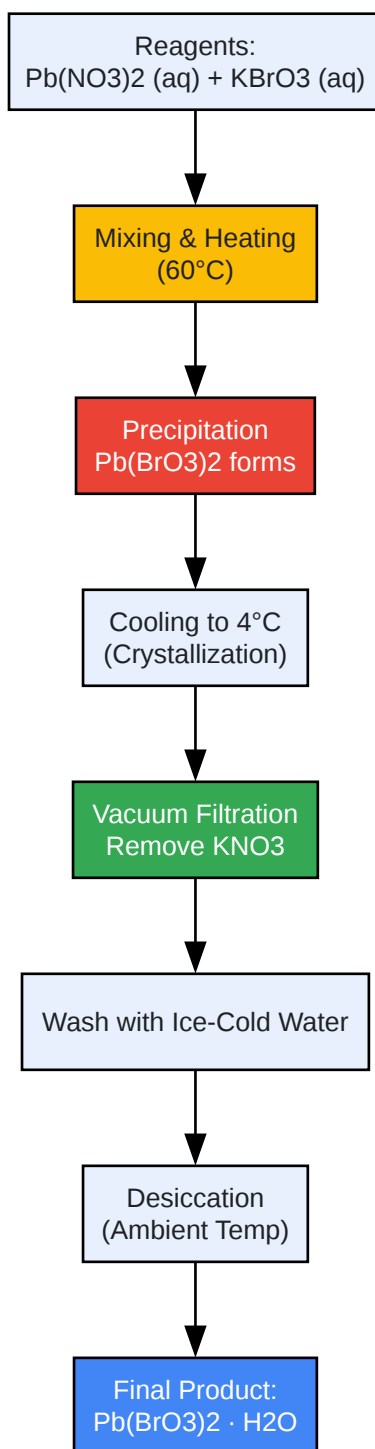
Reagents

- Lead(II) Nitrate (): 0.1 M aqueous solution (ACS Reagent Grade).
- Potassium Bromate (): 0.2 M aqueous solution (ACS Reagent Grade).
- Solvent: Deionized Water ().

Step-by-Step Methodology

- Preparation: Dissolve stoichiometric equivalents of Lead(II) nitrate and Potassium bromate in separate beakers of deionized water. Heat both solutions to 60°C to ensure complete dissolution.
- Precipitation: Slowly add the Lead(II) nitrate solution to the Potassium bromate solution while stirring.
 - Reaction:
- Crystallization: Allow the mixture to cool slowly to room temperature, then chill to 4°C. The slow cooling promotes the formation of defined crystals rather than an amorphous powder.
- Filtration: Collect the precipitate via vacuum filtration using a sintered glass crucible (porosity 3 or 4).
- Washing: Wash the filter cake three times with ice-cold deionized water to remove residual potassium nitrate.
- Drying: Dry the solid in a desiccator over calcium chloride. Do not heat above 100°C to prevent premature dehydration or decomposition.

Synthesis Workflow Diagram



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Figure 1: Metathesis synthesis workflow for the isolation of high-purity Lead(II) bromate monohydrate.

Stability & Thermal Reactivity

Understanding the thermal profile is critical for safety. Lead(II) bromate is an oxidizer.

Decomposition Pathway

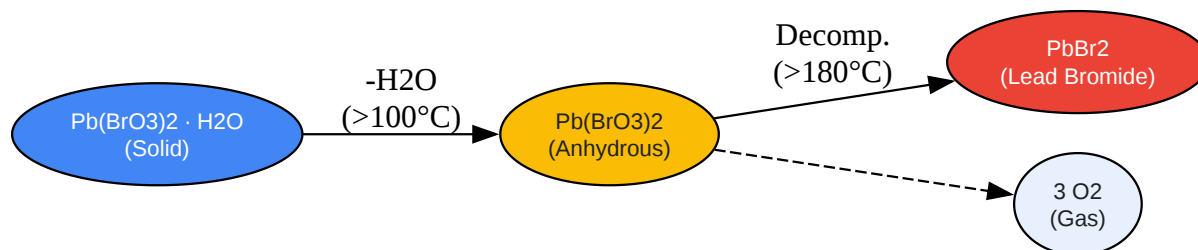
Upon heating, the compound first loses its water of hydration. Continued heating leads to the breakdown of the bromate anion, releasing oxygen and leaving Lead(II) bromide.

- Stage 1 (Dehydration):
- Stage 2 (Redox Decomposition):

Critical Safety Note: In the presence of organic fuels (solvents, dust), this decomposition can become deflagrative or explosive. The release of

accelerates local combustion.

Thermal Decay Diagram



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Figure 2: Thermal decomposition pathway. Note the release of oxygen gas, creating a fire hazard.

Safety & Toxicology (E-E-A-T)

Toxicological Profile

- **Lead Toxicity:** Like all soluble/sparingly soluble lead salts, this compound is a cumulative neurotoxin. It targets the nervous system, kidneys, and reproductive system.

- Bromate Carcinogenicity: The bromate anion (BrO_3^-) is a Genotoxic Carcinogen (Group 2B). It induces oxidative DNA damage.

Handling Protocols

- Engineering Controls: All weighing and manipulation must occur inside a Class II Biosafety Cabinet or a HEPA-filtered fume hood to prevent inhalation of dust.
- PPE: Nitrile gloves (double-gloved), N95/P100 respirator (if outside hood), and safety goggles.
- Incompatibility: Keep strictly separated from sulfur, phosphorus, powdered metals, and organic solvents.

References

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